

4-Morpholinoaniline physical and chemical properties

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Compound of Interest

Compound Name: 4-Morpholinoaniline

Cat. No.: B114313

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An In-depth Technical Guide to 4-Morpholinoaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Morpholinoaniline** (CAS No: 2524-67-6). It includes key data, experimental protocols, and visualizations to support research and development activities.

Core Physical and Chemical Properties

4-Morpholinoaniline, also known as N-(4-aminophenyl)morpholine or p-morpholinoaniline, is an organic compound featuring both an aniline and a morpholine functional group.^{[1][2]} It typically appears as a purple to brown or white to light yellow crystalline powder.^{[3][4][5][6]} Its structure contributes to its basicity and solubility in polar solvents.^[1]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **4-Morpholinoaniline**.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₄ N ₂ O	[3][7]
Molecular Weight	178.23 g/mol	[2][7]
Melting Point	128-135 °C	[3][5][7][8]
Boiling Point	310.47 °C (rough estimate)	[3][4]
Density	1.0777 - 1.1 g/cm ³ (estimate)	[3][8]
pKa	6.72 ± 0.40 (Predicted)	[3][4]
LogP	0.08 - 0.7	[2][8]
Refractive Index	1.5250 (estimate)	[3][4]
Flash Point	176.4 ± 26.5 °C	[8]

Solubility and Storage

4-Morpholinoaniline is soluble in chloroform and ethyl acetate.[3][4] For storage, it should be kept in a dark place under an inert atmosphere at room temperature to ensure stability.[3][4][9]

Reactivity and Chemical Profile

4-Morpholinoaniline is a versatile intermediate in organic synthesis. Its chemical behavior is characterized by the reactivity of the aniline and morpholine moieties.

- **Nucleophilic Reactions:** The primary amine group makes it a potent nucleophile, allowing it to participate in various chemical reactions, including nucleophilic substitutions and coupling reactions.[1][10]
- **Reaction with Nitrites:** It reacts with hydrochloric acid and sodium nitrite to form the reactive intermediate 4-morpholinonitrosobenzene.[1]
- **Electrochemical Oxidation:** Studies have been conducted on the electrochemical oxidation of **4-morpholinoaniline** in non-aqueous solvents.[11]

- Incompatibilities: It should be handled with care and kept away from acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[12]

Experimental Protocols

Synthesis of 4-Morpholinoaniline via Hydrogenation

A common method for synthesizing **4-Morpholinoaniline** is through the reduction of 4-(4-nitrophenyl)morpholine.[3][4][13]

Materials:

- 4-(4-nitrophenyl)morpholine (10.3 g, 49.5 mmol)
- Methanol (130 mL)
- 2 M Ammonia in Methanol (70 mL)
- Water (1 mL)
- 5% Palladium on carbon catalyst (100 mg)

Procedure:

- Suspend 4-(4-nitrophenyl)morpholine in a mixture of methanol and a methanolic solution of 2 M ammonia.[3][13]
- Add water and the 5% palladium on carbon catalyst to the suspension.[3][13]
- Place the mixture in a Paar hydrogenation unit.
- Hydrogenate at 50 psi hydrogen pressure for 1 hour.[3][13]
- After the reaction is complete, allow the mixture to cool to room temperature.[3][13]
- Remove the catalyst by filtration.[3][13]
- Concentrate the filtrate under reduced pressure to obtain the crude product.[3][13]

Purification by Recrystallization

The crude product from the synthesis can be purified to yield a light purple solid.[3][4]

Procedure:

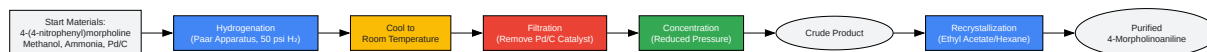
- Dissolve the crude **4-Morpholinoaniline** in a minimal amount of a hot ethyl acetate/hexane solvent mixture.
- Allow the solution to cool slowly to room temperature, then cool further in an ice bath to promote crystallization.
- Collect the crystals by filtration.
- Wash the crystals with a small amount of cold hexane.
- Dry the purified crystals under vacuum. The expected yield is approximately 70%, with a melting point of 132-133 °C.[3]

Analysis

The final product can be analyzed using Gas Chromatography-Mass Spectrometry (GC/MS). The electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M+) at $m/z = 178$. [2][3][4] ¹H NMR spectral data is also available for structural confirmation.[14][15]

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **4-Morpholinoaniline**.



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Caption: Workflow for the synthesis of **4-Morpholinoaniline**.

Applications and Research Interest

4-Morpholinoaniline is a valuable compound with applications across various fields of chemical and biomedical research.

- **Pharmaceuticals:** It serves as a key intermediate in the preparation of agents active in the central nervous system (CNS).^{[3][4][9]} It is also a building block for synthesizing novel drug candidates, including quinolone and quinoline derivatives with potential as 5-HT_{1B} antagonists or antitumor agents.^{[7][16]}
- **Dyes and Agrochemicals:** The compound is utilized in the synthesis of dyes and agrochemicals.^{[1][10]}
- **Photography:** It is used as one of the primary aromatic amines in the color developing process in photographs.^{[3][4][17]}
- **Material Science:** It has been used to create surface-modified carbon nanodots, which can improve the photoluminescence quantum yield for applications like white-light-emitting diodes (WLEDs).^[11]

Safety and Handling

4-Morpholinoaniline is considered hazardous and requires careful handling.^[12]

- **Hazards:** It is classified as harmful if swallowed, in contact with skin, or if inhaled.^{[6][12]} It causes skin and serious eye irritation.^{[2][12]}
- **Precautions:** Appropriate personal protective equipment (PPE), such as gloves, eye shields, and a dust mask, should be worn.^[12] Work should be conducted in a well-ventilated area. Avoid contact with skin and eyes and do not breathe the dust.^[12]
- **First Aid:** In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes.^[12] For skin contact, wash off immediately with soap and plenty of water. If inhaled, remove the person to fresh air.^[12] Seek medical attention if symptoms persist.

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References

- 1. CAS 2524-67-6: 4-Morpholinoaniline | CymitQuimica [cymitquimica.com]
- 2. Benzenamine, 4-(4-morpholinyl)- | C₁₀H₁₄N₂O | CID 75655 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Morpholinoaniline CAS#: 2524-67-6 [m.chemicalbook.com]
- 4. 4-Morpholinoaniline | 2524-67-6 [chemicalbook.com]
- 5. 4-Morpholinoaniline, 98+% 5 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 6. 4-Morpholinoaniline 2524-67-6 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. 4-Morpholinoaniline ≥98% | 2524-67-6 [sigmaaldrich.com]
- 8. 4-Morpholinoaniline | CAS#:2524-67-6 | Chemsrsc [chemsrc.com]
- 9. 4-Morpholinoaniline Six Chongqing Chemdad Co. , Ltd [chemdad.com]
- 10. chemimpex.com [chemimpex.com]
- 11. ossila.com [ossila.com]
- 12. fishersci.com [fishersci.com]
- 13. 4-Morpholinoaniline synthesis - chemicalbook [chemicalbook.com]
- 14. 4-Morpholinoaniline(2524-67-6) 1H NMR [m.chemicalbook.com]
- 15. researchgate.net [researchgate.net]
- 16. Synthesis and biological evaluation of novel 2-morpholino-4-anilinoquinoline derivatives as antitumor agents against HepG2 cell line - PMC [pmc.ncbi.nlm.nih.gov]
- 17. 4-(4-Aminophenyl)morpholine, 98% 2524-67-6 - Manufacturers & Suppliers in India with worldwide shipping. [ottokemi.com]
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